

An In-depth Technical Guide to 1-sec-butyl-1H-pyrazol-5-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-sec-butyl-1H-pyrazol-5-amine

CAS No.: 3524-19-4

Cat. No.: B1275392

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-sec-butyl-1H-pyrazol-5-amine**, a heterocyclic amine with potential applications in medicinal chemistry and materials science. We will delve into its chemical properties, synthesis, and safety considerations, offering a valuable resource for professionals in the field.

Core Molecular Attributes

1-sec-butyl-1H-pyrazol-5-amine is a substituted pyrazole derivative. The core of its structure is a five-membered aromatic ring containing two adjacent nitrogen atoms, characteristic of a pyrazole. This ring is substituted with a sec-butyl group at the 1-position and an amine group at the 5-position.

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ N ₃	[1]
Molecular Weight	139.198 g/mol	[1]
CAS Number	3524-19-4	[1]

A key synonym for this compound is 2-[(2S)-butan-2-yl]pyrazol-3-amine.[1]

Physicochemical Properties

Understanding the physical and chemical properties of a compound is crucial for its application in research and development. Below is a summary of the known physicochemical data for **1-sec-butyl-1H-pyrazol-5-amine**.

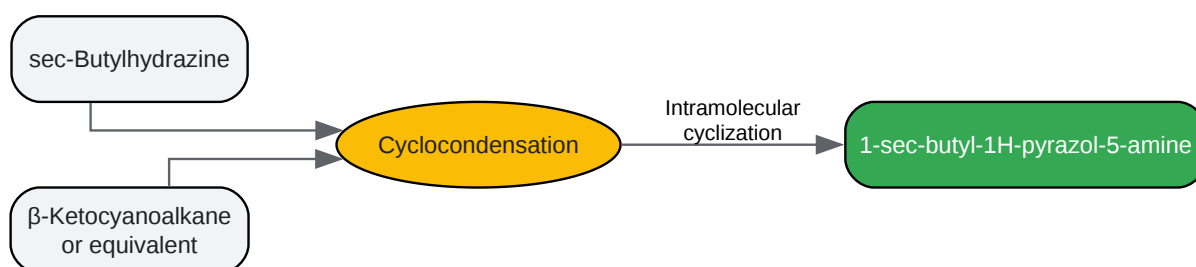
Property	Value	Unit	Source
Boiling Point	250.2	°C at 760 mmHg	[1]
Flash Point	105.1	°C	[1]
Density	1.09	g/cm ³	[1]

Synthesis and Experimental Protocols

The synthesis of substituted pyrazoles like **1-sec-butyl-1H-pyrazol-5-amine** often involves the condensation of a β -dicarbonyl compound or its equivalent with a hydrazine derivative. In this case, the sec-butyldiazine would be a key reagent.

A general synthetic approach is illustrated below. Please note that specific reaction conditions such as solvent, temperature, and catalysts would need to be optimized for this particular derivative.

Conceptual Synthesis Workflow



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Caption: General synthesis pathway for substituted pyrazolamines.

Step-by-Step Experimental Protocol (Hypothetical)

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve the β-ketocyanoalkane in a suitable solvent such as ethanol.
- **Reagent Addition:** Add sec-butylhydrazine to the solution. The reaction may be catalyzed by the addition of a weak acid or base.
- **Reflux:** Heat the reaction mixture to reflux for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Remove the solvent under reduced pressure.
- **Purification:** The crude product can be purified by column chromatography on silica gel or by recrystallization from an appropriate solvent system to yield pure **1-sec-butyl-1H-pyrazol-5-amine**.

Applications in Research and Drug Discovery

Substituted pyrazoles are a well-established class of compounds in medicinal chemistry, known for a wide range of biological activities. While specific studies on **1-sec-butyl-1H-pyrazol-5-amine** are not extensively documented in publicly available literature, its structural motifs suggest potential for further investigation in several areas:

- **Kinase Inhibition:** The pyrazole scaffold is a common feature in many kinase inhibitors used in oncology.
- **Antimicrobial Agents:** Various pyrazole derivatives have demonstrated antibacterial and antifungal properties.
- **Agrochemicals:** The structural features may be relevant for the development of new herbicides or pesticides.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **1-sec-butyl-1H-pyrazol-5-amine**. It is advisable to consult the Safety Data Sheet (SDS) from the supplier for detailed information on handling, storage, and disposal. General safety measures include:

- Working in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation, ingestion, and skin contact.

Conclusion

1-sec-butyl-1H-pyrazol-5-amine is a chemical entity with defined molecular and physical properties. Its synthesis is achievable through established chemical pathways for pyrazole derivatives. While its specific applications are yet to be fully explored, its structural relationship to biologically active molecules makes it a compound of interest for further research and development in medicinal chemistry and related fields.

References

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Sources

- [1. alfa-chemistry.com \[alfa-chemistry.com\]](https://www.alfa-chemistry.com)
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